

# Protocol for the Extraction of (+)-Lysergic Acid from Fungal Cultures

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## Compound of Interest

Compound Name: (+)-Lysergic acid

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**Application Note:** This document provides a detailed protocol for the cultivation of lysergic acid-producing fungi, specifically strains of *Claviceps*, and the subsequent extraction and purification of **(+)-lysergic acid**. The methodologies outlined are intended for research, scientific, and drug development professionals.

## Introduction

**(+)-Lysergic acid** is a key precursor for the synthesis of a wide range of ergoline alkaloids, many of which have significant pharmaceutical applications.<sup>[1][2]</sup> Fungi, particularly species of the genus *Claviceps*, are the primary natural sources of lysergic acid and its derivatives.<sup>[2]</sup> Biotechnological production through submerged fermentation of these fungi offers a controlled and scalable method for obtaining this valuable compound.<sup>[1]</sup> This protocol details the steps for fungal fermentation, extraction of lysergic acid from the culture broth, and subsequent purification.

## Data Presentation

### Table 1: Fungal Culture Media Composition for Lysergic Acid Production

Component	Vegetative Medium Concentration[3]	Production Medium Concentration[3]	Fermentation Medium Concentration (C. paspali)[4][5]
Mannite	5%	5%	-
Sorbitol	-	-	100 g/L
Succinic Acid	1%	3%	35 g/L
KH <sub>2</sub> PO <sub>4</sub>	0.1%	0.1%	-
MgSO <sub>4</sub> ·7H <sub>2</sub> O	0.03%	0.03%	0.7 g/L
Chick-pea flour	0.1%	-	-
Corn steep powder	-	-	20 g/L
Yeast extract powder	-	-	0.5 g/L
FeSO <sub>4</sub> ·7H <sub>2</sub> O	0.001%	0.001%	0.022 g/L
ZnSO <sub>4</sub> ·7H <sub>2</sub> O	0.001%	0.001%	0.01 g/L
MnSO <sub>4</sub> ·4H <sub>2</sub> O	0.0001%	0.0001%	-
pH	5.2 (adjusted with NH <sub>4</sub> OH)	5.2 (adjusted with NH <sub>4</sub> OH)	5.5

**Table 2: Fermentation and Extraction Parameters for Lysergic Acid Production**

Parameter	Value/Condition	Reference
Fermentation		
Fungal Strain	Claviceps purpurea	[3]
Claviceps paspali	[4][5]	
Incubation Temperature	24°C - 37°C	[3]
Incubation Time	5 - 12 days	[3][4][5]
Aeration	Shaker (220 rpm) or Stirred Fermenter (400 rpm, 1 vvm)	[3][4][5]
Final Lysergic Acid Titer	Up to 3.7 g/L	[4][5]
Extraction		
Extraction Solvent	n-butanol or Chloroform	[3]
pH of Culture Filtrate	4.5 - 5.5	[3]
Transformation Yield	85% - >95%	[3]

## Experimental Protocols

### Fungal Culture and Fermentation

This protocol is adapted from methodologies described for *Claviceps purpurea* and *Claviceps paspali*. [3][4][5]

#### 1.1. Media Preparation:

- Prepare the vegetative and production media as detailed in Table 1.
- Sterilize the media by autoclaving at 120°C for 20 minutes.

#### 1.2. Inoculation and Fermentation:

- Inoculate the vegetative medium with a culture of the selected fungal strain.
- Incubate the vegetative culture at 24°C for 6-7 days on a rotary shaker (220 rpm).

- Transfer an inoculum (e.g., 10% v/v) of the vegetative culture to the production medium in flasks or a laboratory fermenter.[\[4\]](#)[\[6\]](#)
- Incubate the production culture for 5-12 days at 24-25°C with continuous agitation and aeration.[\[3\]](#)[\[4\]](#)[\[5\]](#)

## Extraction of (+)-Lysergic Acid

This protocol is based on a described solvent extraction method.[\[3\]](#)

### 2.1. Initial Extraction:

- At the end of the fermentation period, filter the culture broth to separate the mycelium.
- Adjust the pH of the filtrate to between 4.5 and 5.5.[\[3\]](#)
- Extract the acidified filtrate repeatedly with an organic solvent such as n-butanol.[\[3\]](#)

### 2.2. Concentration:

- Combine the organic extracts and concentrate them in vacuo to obtain a solid residue.

## Purification of (+)-Lysergic Acid

### 3.1. Washing and Solubilization:

- Wash the residue with a solvent in which lysergic acid is insoluble, such as diethyl ether, to remove impurities.[\[3\]](#)
- Dissolve the washed residue in a diluted aqueous ammonia solution.

### 3.2. Decolorization and Crystallization:

- Decolorize the ammoniacal solution by treating it with activated charcoal.
- Filter the solution to remove the charcoal.
- Concentrate the filtrate to a small volume in vacuo to induce crystallization of **(+)-lysergic acid**.[\[3\]](#)

## Visualizations

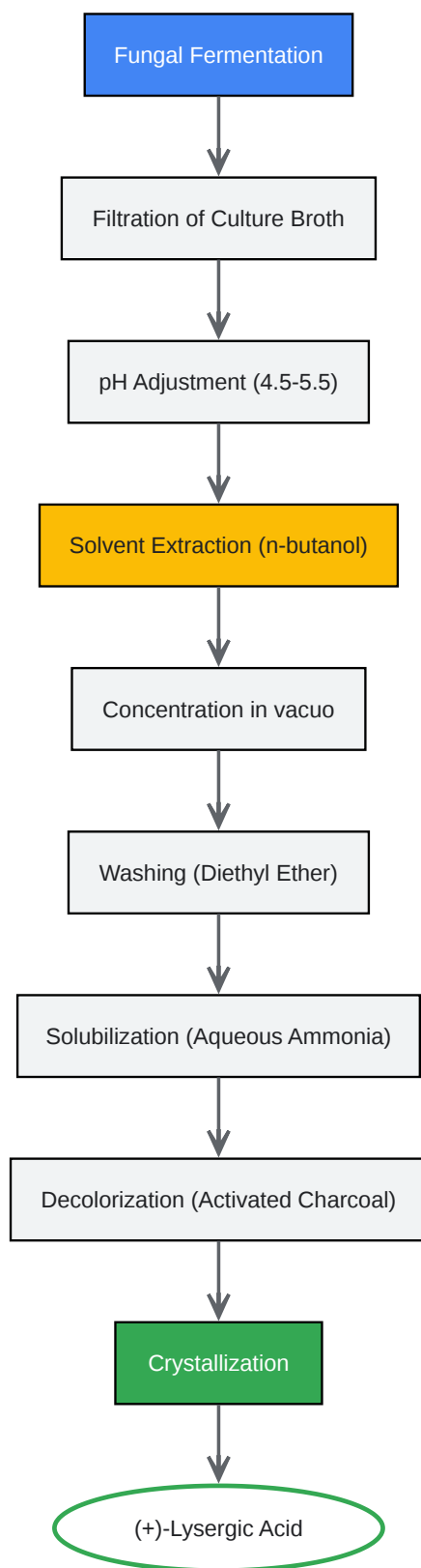
### Biosynthetic Pathway of Lysergic Acid



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Caption: Simplified biosynthetic pathway of **(+)-lysergic acid** from tryptophan and DMAPP in fungi.

### Experimental Workflow for Lysergic Acid Extraction



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Caption: Workflow for the extraction and purification of **(+)-lysergic acid** from fungal cultures.

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